

Measuring Surface Wettability: A Comparative Guide to Aerosil® R 805 Coated Surfaces

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Compound of Interest

Compound Name: Aerosil R 805

Cat. No.: B1168409

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For researchers, scientists, and professionals in drug development, understanding and controlling the surface properties of materials is paramount. One key parameter for determining the hydrophobicity of a surface is the contact angle. This guide provides a comparative analysis of the contact angle of surfaces coated with Aerosil® R 805, a hydrophobically modified fumed silica, and other alternative materials. The information presented is supported by experimental data and detailed protocols to ensure reproducibility.

Aerosil® R 805 is a fumed silica that has been surface-treated with an organosilane, rendering it hydrophobic.^{[1][2][3][4][5][6][7]} This property makes it a valuable component in the formulation of water-repellent coatings. The effectiveness of such a coating is primarily assessed by measuring the water contact angle, which is the angle a water droplet forms with the surface. A higher contact angle indicates greater hydrophobicity. For a surface to be classified as superhydrophobic, the static water contact angle should be above 150° with a low contact angle hysteresis (the difference between the advancing and receding angles).^[8]

Comparative Analysis of Contact Angles

While direct measurement of the contact angle on compressed tablets of hydrophobic Aerosil® grades like R 805 can be challenging due to their tendency to crumble, data from coatings incorporating these materials provide valuable insights.^[9] The following table summarizes the water contact angle data for surfaces coated with Aerosil® R 805 and comparable hydrophobic fumed silica products.

Coating Material	Substrate	Static Water Contact Angle (°)	Advancing Contact Angle (°)	Receding Contact Angle (°)	Contact Angle Hysteresis (°)	Reference
Aerosil® R 805 in a composite coating	Not Specified	≥ 145 (typically 150-160)	Not Specified	Not Specified	Not Specified	Patent Application Data
PDMS with 4% w/v PDMS modified fumed silica (similar to Aerosil® R 805)	Glass	169 ± 2	173 ± 1	166 ± 1	7	[10]
Aerosil® R 972 in a composite coating	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	[11] [12] [13]
PDMS with 4% w/v hydrophilic fumed silica (for comparison)	Glass	High advancing angle (163-168)	High	Low	High	[10]

Note: Data for Aerosil® R 805 from the patent application is a general claim and not from a specific experimental study. The data for PDMS with modified fumed silica is presented as a close comparison.

The data indicates that coatings formulated with hydrophobically modified fumed silica, such as those similar to Aerosil® R 805, can achieve superhydrophobic properties with contact angles exceeding 150° and low contact angle hysteresis.^[10] In contrast, coatings using hydrophilic fumed silica may exhibit a high advancing contact angle but also a high contact angle hysteresis, meaning that while they can repel an advancing water droplet, they are more prone to pinning the droplet as it recedes.^[10]

Experimental Protocol: Measuring Contact Angle of Aerosil® R 805 Coated Surfaces

The following is a detailed methodology for preparing a surface coated with Aerosil® R 805 and measuring its water contact angle using the sessile drop method.

Materials and Equipment:

- Aerosil® R 805 fumed silica
- Poly(dimethylsiloxane) (PDMS) or other suitable binder
- Appropriate solvent (e.g., toluene, hexane)
- Substrate (e.g., glass slides, silicon wafers)
- Spin coater or spray coater
- Oven for curing
- Contact angle goniometer with a high-resolution camera
- Microsyringe for dispensing water droplets

Coating Preparation Protocol:

- Dispersion Preparation: Disperse a specific concentration of Aerosil® R 805 (e.g., 1-5% by weight) in a solution of the binder (e.g., PDMS) and solvent. The mixture should be sonicated or homogenized to ensure a uniform dispersion of the nanoparticles.

- **Substrate Cleaning:** Thoroughly clean the substrate to remove any organic or inorganic contaminants. This can be achieved by washing with detergent, rinsing with deionized water and ethanol, and drying with a stream of nitrogen. For some substrates, a plasma cleaning or piranha solution treatment may be necessary.
- **Coating Application:** Apply the prepared dispersion onto the cleaned substrate. This can be done using a spin coater at a set speed and duration to achieve a uniform film thickness, or by spray coating.
- **Curing:** Cure the coated substrate in an oven at a temperature and for a duration appropriate for the chosen binder to ensure cross-linking and adhesion of the coating to the substrate.

Contact Angle Measurement Protocol (Sessile Drop Method):

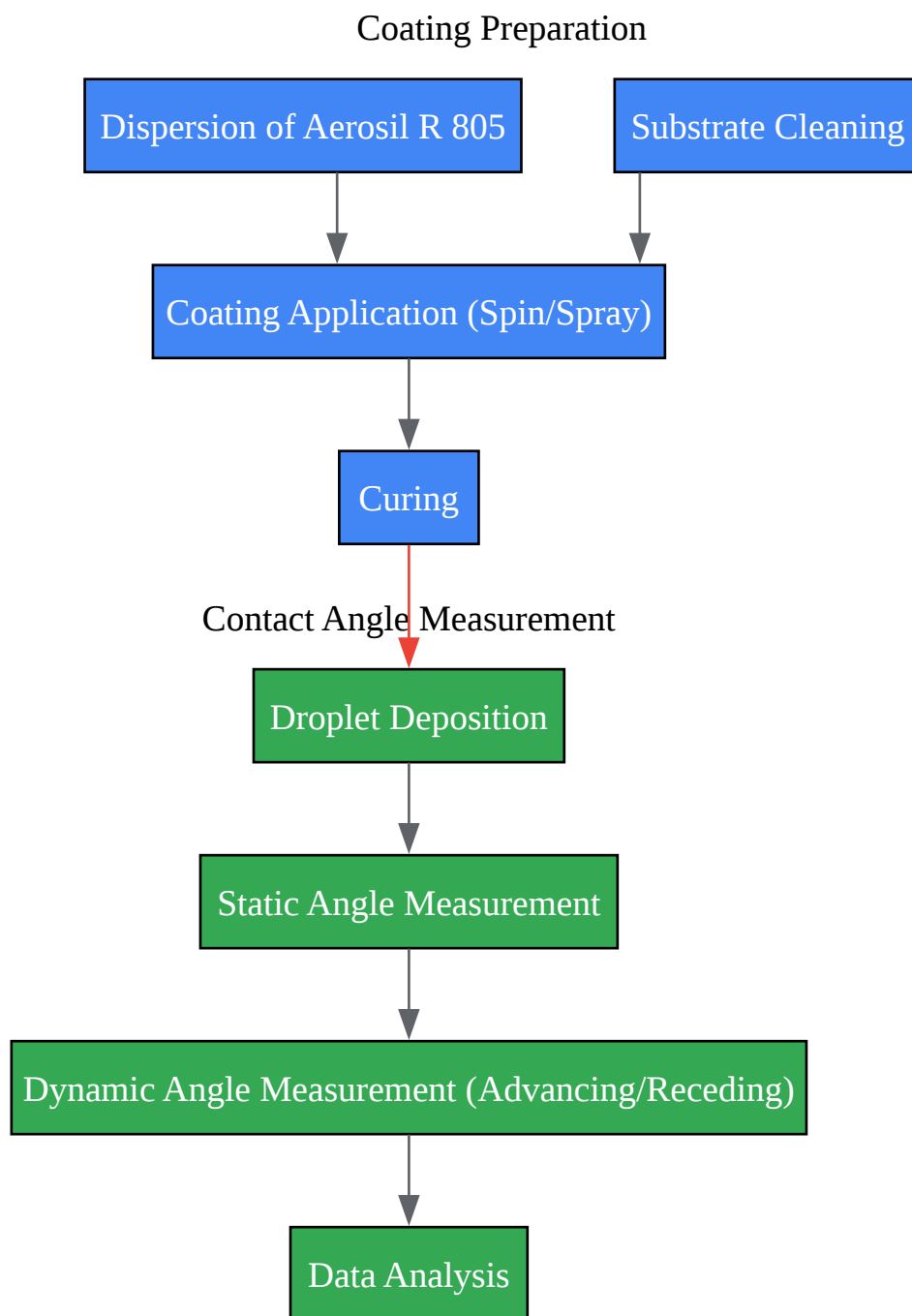
The sessile drop method is a widely used technique for determining the contact angle of a liquid on a solid surface.^{[14][15][16]}

- **Instrument Setup:** Place the coated substrate on the sample stage of the contact angle goniometer. Ensure the surface is level.
- **Droplet Deposition:** Using a microsyringe, carefully dispense a small droplet of deionized water (typically 2-5 μL) onto the coated surface.
- **Static Contact Angle Measurement:** Capture a high-resolution image of the droplet at the solid-liquid-vapor interface. The software of the goniometer will then analyze the drop shape and calculate the static contact angle.
- **Dynamic Contact Angle Measurement (Advancing and Receding):**
 - **Advancing Angle:** While recording, slowly add more water to the existing droplet, causing the contact line to advance. The advancing contact angle is the angle measured just as the contact line begins to move.
 - **Receding Angle:** Subsequently, slowly withdraw water from the droplet, causing the contact line to recede. The receding contact angle is the angle measured just as the contact line begins to retract.

- **Data Analysis:** Record the static, advancing, and receding contact angles. The contact angle hysteresis is calculated as the difference between the advancing and receding angles. For reliable results, measurements should be repeated at multiple locations on the surface and the average values reported.

Experimental Workflow

The following diagram illustrates the logical flow of the experimental process for measuring the contact angle of an Aerosil® R 805 coated surface.



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Experimental workflow for contact angle measurement.

By following this guide, researchers can effectively measure and compare the contact angle of surfaces coated with Aerosil® R 805, enabling a deeper understanding of its hydrophobic

properties and its suitability for various applications in drug development and materials science.

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